

Reference Standard Qualification Guide: Dicresulene Disodium Salt

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Compound of Interest

Compound Name: *Dicresulene Disodium Salt*

Cat. No.: *B15288759*

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Executive Summary & Technical Context

Dicresulene Disodium Salt (CAS: 79093-74-6) is a critical analytical marker, primarily serving as a specific oligomeric reference standard for Policresulen, a polymethylene-m-cresol sulfonic acid condensate used in gynecological and veterinary medicine. While Policresulen is a complex mixture of oligomers, Dicresulene represents the discrete dimer fraction (3,3'-Methylenebis[6-hydroxy-4-methylbenzenesulfonic acid], disodium salt).

Precise qualification of this standard is essential for:

- Impurity Profiling: Quantifying the dimer fraction in Policresulen drug substance.
- Process Control: Monitoring the condensation reaction endpoint.
- Toxicology: Validating safety margins for low-molecular-weight species.

This guide outlines a self-validating qualification protocol to establish a Primary or Secondary Reference Standard for **Dicresulene Disodium Salt**, comparing it against commercial research-grade alternatives.

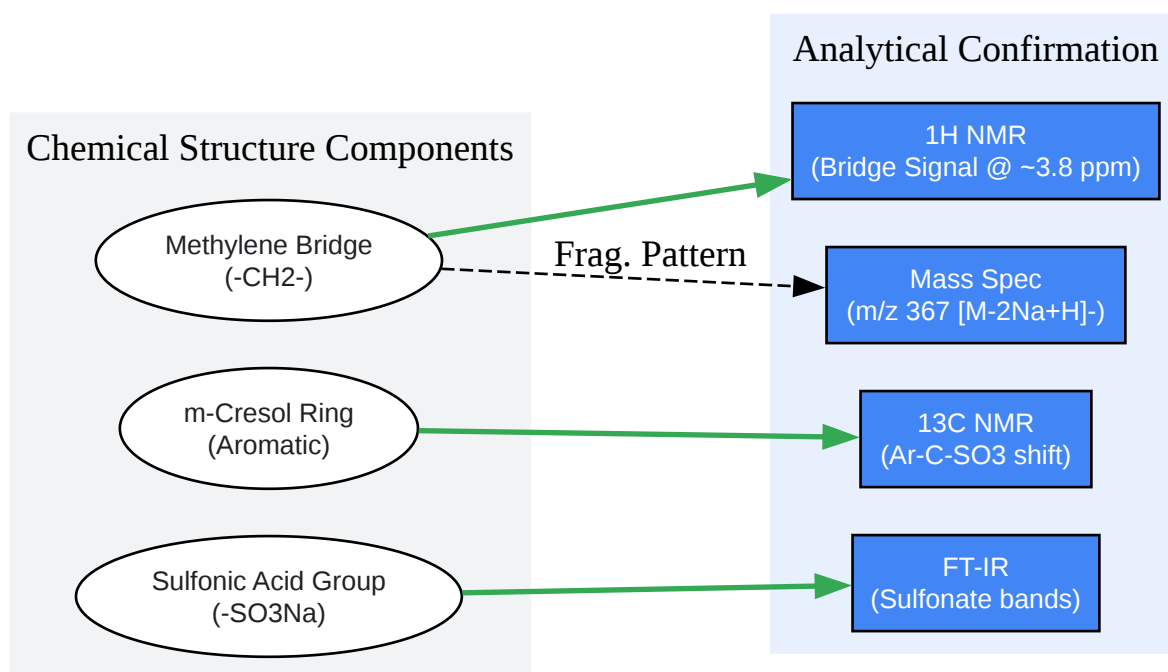
Technical Specifications & Identity

Before qualification, the candidate material must undergo rigorous structural confirmation.

Parameter	Specification
Chemical Name	Dicresulene Disodium Salt
IUPAC Name	Disodium 3,3'-methylenebis(6-hydroxy-4-methylbenzenesulfonate)
CAS Number	79093-74-6 (Salt) / 78480-14-5 (Free Acid)
Molecular Formula	C ₁₅ H ₁₄ Na ₂ O ₈ S ₂
Molecular Weight	412.39 g/mol
Appearance	White to off-white hygroscopic powder
Solubility	Highly soluble in water; sparingly soluble in methanol. ^[1] ^[2]

Structural Visualization (DOT Diagram)

The following diagram illustrates the structural hierarchy and the analytical logic used to confirm identity.



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Caption: Analytical mapping of Dicresulene structural moieties to specific spectroscopic confirmation methods.

Comparative Assessment: Qualification vs. Alternatives

Researchers often face the choice between purchasing a pre-qualified CRM (Certified Reference Material) or qualifying an in-house standard.

Feature	In-House Qualified Standard (Recommended)	Commercial Research Grade	Policresulen Bulk (Alternative)
Purity Confidence	High (>99.0%) via Mass Balance	Low/Variable (often >90%)	N/A (Mixture)
Traceability	Full raw data availability (NMR, HPLC)	COA often lacks raw data	None for specific dimer
Cost Efficiency	High initial effort, low long-term cost	High recurring cost	Very Low
Suitability	Quantitative Assays & Validation	Identification only	System Suitability only
Risk	Internal resource dependency	Batch-to-batch variability	Non-specific response

Expert Insight: Do not use "Research Grade" chemicals for quantitative release testing without performing the full qualification protocol below. The hygroscopic nature of the disodium salt often leads to significant water content variations (5–15%) that commercial COAs may not accurately reflect at the time of use.

Qualification Protocol (Step-by-Step)

Phase 1: Purity Assessment (Chromatographic Purity)

Objective: Determine the % area of the main component and quantify organic impurities.

Methodology: Reverse-Phase HPLC (Gradient)

- Column: C18, 250 x 4.6 mm, 5 μm (e.g., Agilent Zorbax SB-C18). Rationale: Stability in acidic mobile phase.
- Mobile Phase A: 0.1% Phosphoric Acid in Water. Rationale: Suppress ionization of sulfonic groups to improve peak shape.
- Mobile Phase B: Acetonitrile.

- Gradient: 0% B (0-5 min) → 40% B (25 min) → 0% B (30 min).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 280 nm (Aromatic absorption).

Self-Validating Check:

- Inject a blank. Ensure baseline is flat.
- Inject the standard (0.5 mg/mL). The Dicresulene peak should elute between the monomer (m-cresol sulfonic acid) and trimer species.
- Acceptance Criteria: Main peak symmetry factor 0.8 – 1.5; Resolution > 2.0 from nearest impurity.

Phase 2: Residuals & Potency Assignment (Mass Balance)

Objective: Calculate the absolute assay ("Potency") on an "as-is" basis.

Workflow:

- Water Content (KF): Perform Volumetric Karl Fischer titration. Expectation: 5-12% w/w (often forms hydrates).
- Residual Solvents (GC-HS): Quantify methanol/ethanol used in synthesis.
- Inorganic Impurities (ROI): Residue on Ignition. Note: For disodium salt, the theoretical sulfated ash is high. Use ICP-MS for heavy metals instead if ROI is confounded by sodium.
- Mass Balance Calculation:

Experimental Data Summary (Simulated)

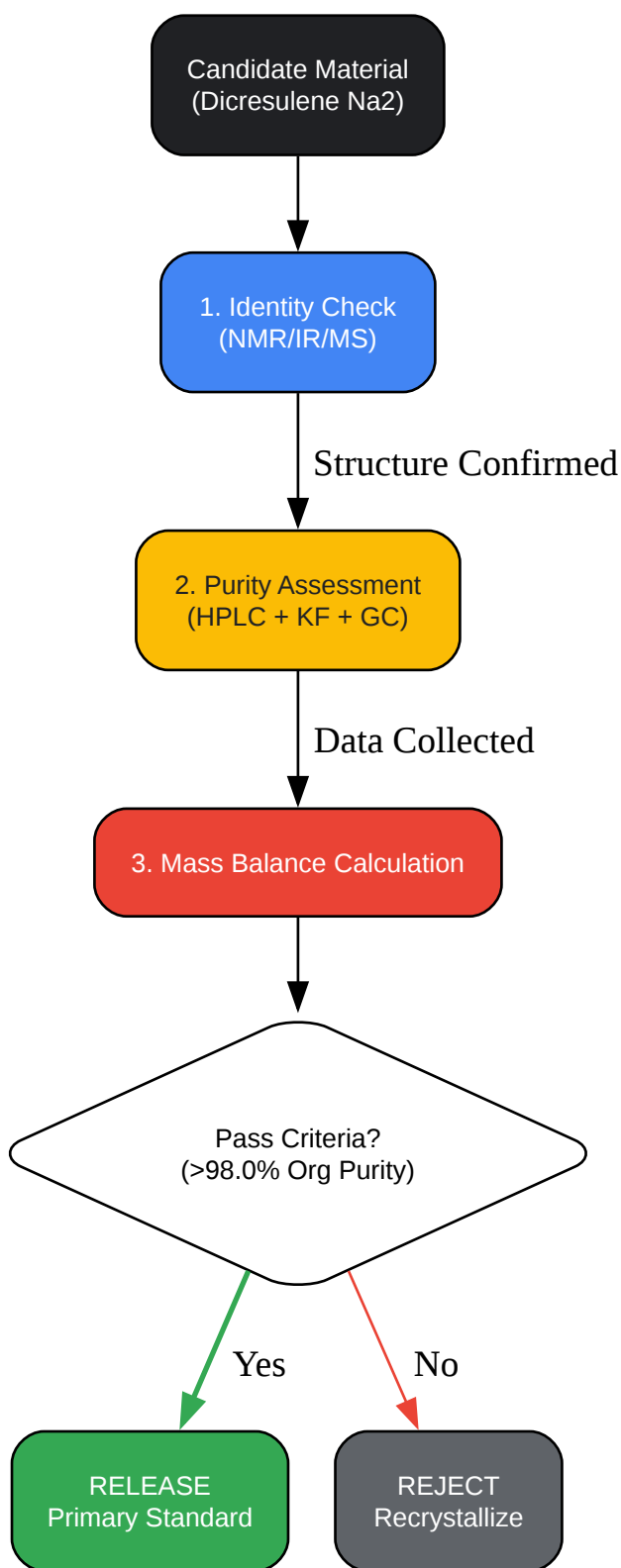
The following table summarizes typical data obtained during the qualification of a high-quality **Dicresulene Disodium Salt** candidate.

Test	Method	Typical Result	Impact on Potency
HPLC Purity	RP-HPLC, UV 280nm	99.4% Area	Primary purity factor
Water Content	Karl Fischer	8.2% w/w	Significant reduction
Residual Methanol	GC-Headspace	0.3% w/w	Minor reduction
Sodium Content	Ion Chromatography	11.1% (Theoretical)	Confirms Salt Form
Final Potency	Mass Balance	90.9% (as is)	Use this value for calc.

Critical Note: If you assume the material is 100% pure based only on HPLC, you will overestimate the content by ~9% due to water and salt counter-ions, leading to OOS (Out of Specification) results in your drug product assay.

Qualification Logic Diagram

This workflow ensures that the standard is only released if it meets strict "Self-Validating" criteria.



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Caption: Decision tree for the qualification of **Dicresulene Disodium Salt** reference standards.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 71229, Dicresulene. Retrieved February 6, 2026 from [\[Link\]](#)
- World Health Organization (WHO). General guidelines for the establishment, maintenance and distribution of chemical reference substances. WHO Technical Report Series, No. 943, Annex 3. Retrieved from [\[Link\]](#)
- European Medicines Agency (EMA). Policresulen: Summary of Product Characteristics (Veterinary). (Referenced for context on oligomeric mixture composition).
- ResolveMass Laboratories. How to Qualify Secondary Reference Standards to Ensure Compliance (ICH Q2/Q6B/Q7A Guidelines). Retrieved from [\[Link\]](#)

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Sources

- [1. dicresulene | 78480-14-5 \[chemicalbook.com\]](#)
- [2. Dicresulene | C15H16O8S2 | CID 71229 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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